

An In-Depth Technical Guide to Iodoacetyl-PEG4-biotin: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Iodoacetyl-PEG4-biotin*

Cat. No.: *B11931333*

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For Researchers, Scientists, and Drug Development Professionals

Iodoacetyl-PEG4-biotin is a versatile, sulphydryl-reactive biotinylation reagent widely employed in life sciences research. This guide provides a comprehensive overview of its chemical structure, properties, and applications, with a focus on practical experimental considerations.

Core Concepts: Structure and Functionality

Iodoacetyl-PEG4-biotin is a heterobifunctional molecule that consists of three key components:

- Iodoacetyl Group: This functional group is highly reactive towards free sulphydryl (thiol) groups, such as those found on the side chains of cysteine residues in proteins. The reaction forms a stable and irreversible thioether bond.
- Polyethylene Glycol (PEG) Spacer (PEG4): A tetraethylene glycol linker separates the iodoacetyl group and the biotin moiety. This hydrophilic spacer arm enhances the water solubility of the reagent and the resulting biotinylated molecule, which can reduce aggregation.^[1] The length of the spacer also minimizes steric hindrance, facilitating the interaction between the biotin and its binding partners.

- Biotin: A vitamin with an exceptionally high affinity for avidin and streptavidin proteins. This strong and specific interaction is the foundation for numerous detection, purification, and immobilization assays.

The chemical structure of **Iodoacetyl-PEG4-biotin** enables the specific and covalent attachment of a biotin label to proteins and other molecules containing free sulfhydryl groups. This "tagging" allows for the subsequent detection or isolation of the labeled molecule using avidin or streptavidin-based techniques.

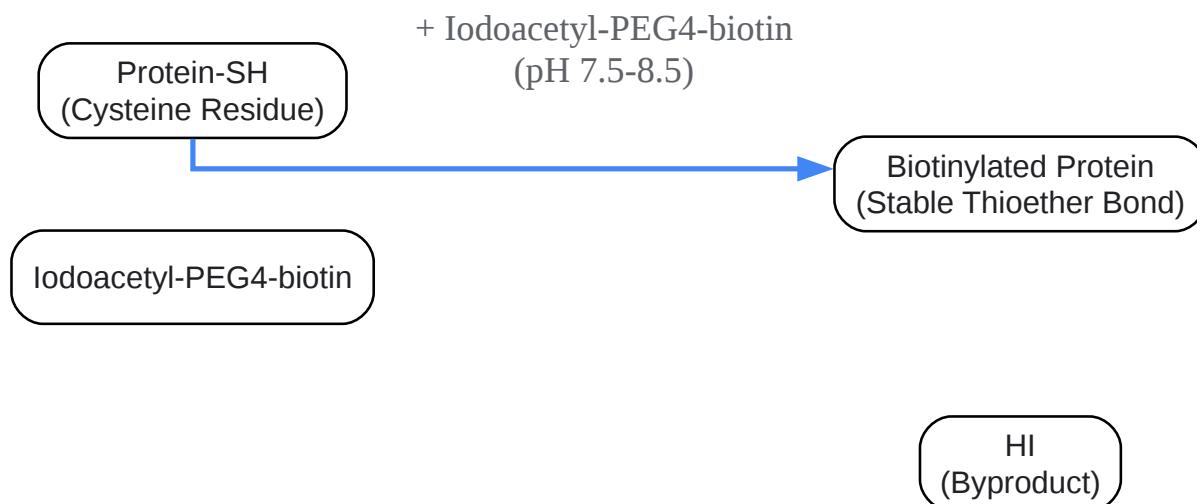
Physicochemical Properties

A summary of the key quantitative properties of **Iodoacetyl-PEG4-biotin** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	$C_{22}H_{39}IN_4O_7S$
Molecular Weight	630.54 g/mol
Exact Mass	630.16 Da
Spacer Arm Length	~27.1 Å
Solubility	Soluble in organic solvents such as Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO). Must be dissolved in an organic solvent before dilution in aqueous buffers. [1] [2]
Reactive Group	Iodoacetyl
Target Moiety	Sulfhydryl groups (-SH)
Resulting Bond	Thioether (irreversible)
Optimal Reaction pH	7.5 - 8.5 [3]
Storage Conditions	Store at -20°C, desiccated and protected from light. [4]

Reaction Mechanism and Experimental Workflow

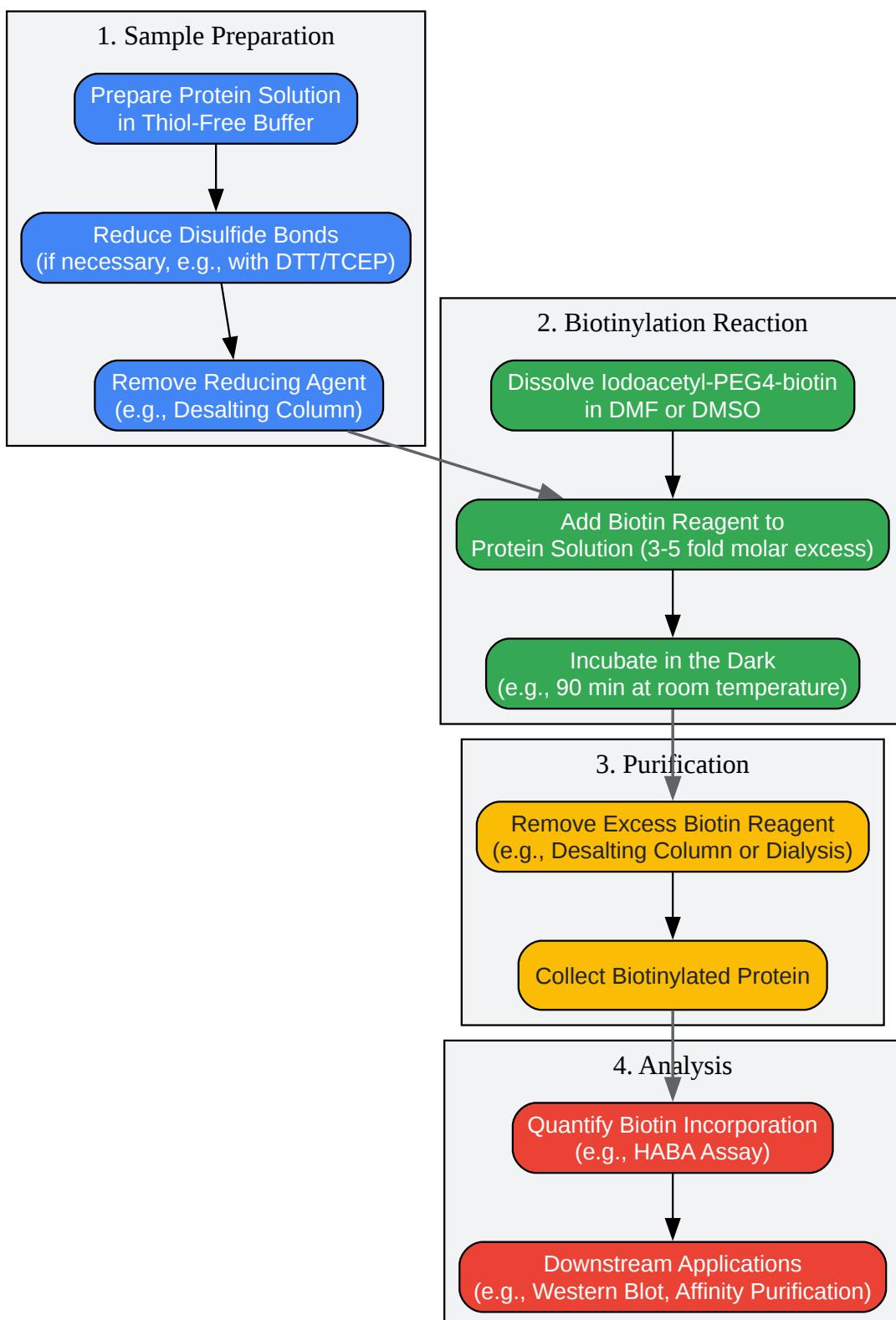
The fundamental reaction of **Iodoacetyl-PEG4-biotin** involves the nucleophilic substitution of the iodine atom by the sulfur atom of a thiol group. This results in the formation of a stable thioether linkage.



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Reaction of Iodoacetyl-PEG4-biotin with a protein sulfhydryl group.

A typical experimental workflow for biotinylation of a protein with **Iodoacetyl-PEG4-biotin** and subsequent purification is outlined below.

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